

1-epi-ramipril reference standard qualification

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-epi-Ramipril

CAS No.: 104195-90-6

Cat. No.: S839321

Get Quote

What Information is Available

The search results confirm that **1-epi-ramipril** is recognized as a distinct chemical entity, but it is primarily offered for research use and is not typically classified as a qualified pharmacopoeial reference standard like its parent compound.

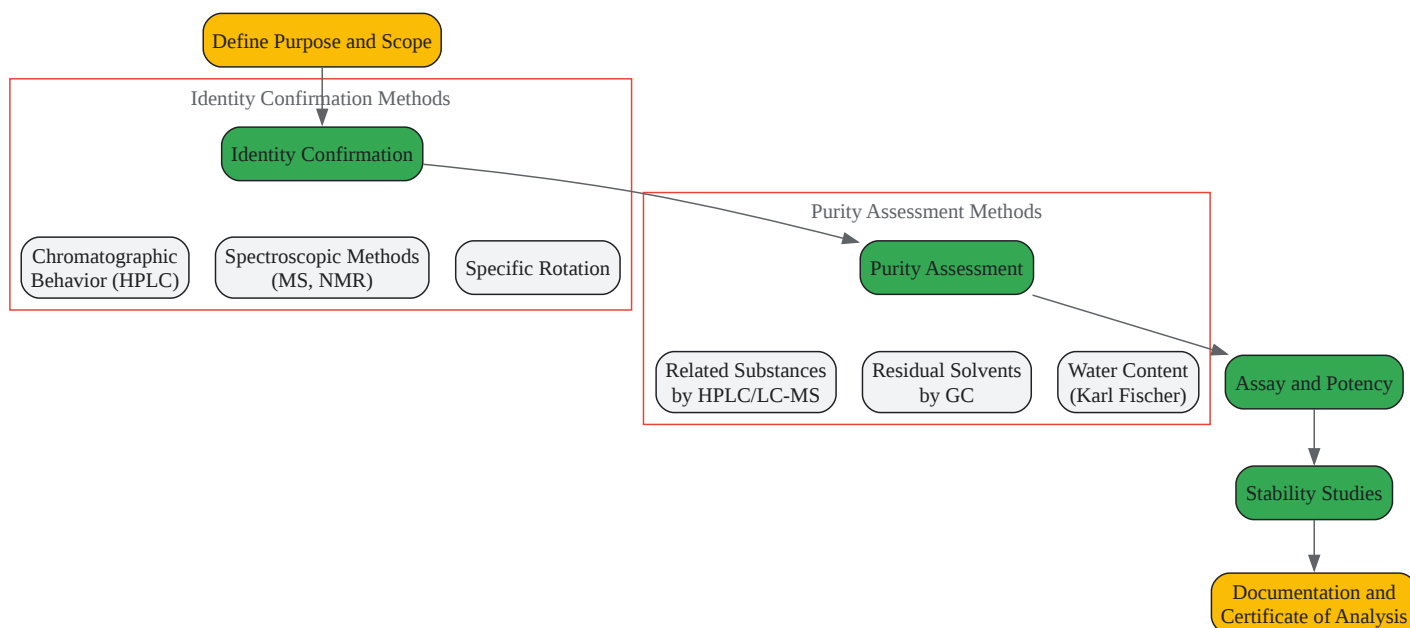
The table below summarizes the available details for **1-epi-ramipril** and, for context, the common reference standards for Ramipril.

Compound Name	CAS Number	Supplier/Provider	Intended Use / Qualification Level	Key Details
1-epi-Ramipril [1]	104195-90-6	Santa Cruz Biotechnology	For research use only; not for diagnostic or therapeutic use.	Sold as a chemical, not a certified reference standard.
Ramipril (Primary Standards) [2] [3]	87333-19-5	EDQM (EP) & USP	Official pharmacopoeial primary standards; qualified for use in official laboratory tests as prescribed by the EP and USP [2] [3].	Sourced from and certified by the issuing pharmacopoeia authority [2] [3].

Compound Name	CAS Number	Supplier/Provider	Intended Use / Qualification Level	Key Details
Ramipril (Secondary Standard) [4]	87333-19-5	Sigma-Aldrich	Certified Reference Material (CRM); qualified as a cost-effective alternative for quality control in pharma labs [4].	Multi-traceable to USP and EP primary standards; certified per ISO 17034 and 17025 [4].

How to Proceed with Qualification

For a formal comparison guide, you would likely need to generate experimental data in-house. The qualification of a reference standard, whether for Ramipril or **1-epi-ramipril**, typically follows a rigorous protocol. The general workflow and key analytical techniques involved are outlined below.



[Click to download full resolution via product page](#)

The diagram above shows that qualification is a multi-stage process. For the experimental protocols, you would rely on the techniques commonly cited for Ramipril analysis, which are also applicable to its isomer [4] [5].

- **Chromatographic Purity and Assay: High-Performance Liquid Chromatography (HPLC)** is the principal method for determining the purity of Ramipril and for quantifying it in pharmaceutical formulations [4]. A specific LC-MS/MS method has been developed for the simultaneous analysis of Ramipril and its active metabolite, ramiprilat, which demonstrates the level of detail required for a robust assay [5].
- **Structural Identification: Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR)** are critical for confirming the identity and structure of the compound. The LC-MS/MS method for Ramipril

uses multiple reaction monitoring (MRM) for highly specific identification [5].

- **Stability Profiling:** Stability studies are essential for qualifying a reference standard. A patent for a Ramipril formulation discusses the use of alkaline stabilizers like sodium carbonate to prevent the degradation of Ramipril into its primary degradant, ramiprilat, and the diketo-piperazine derivative [6]. This highlights a key difference you would need to investigate: the comparative stability of Ramipril versus **1-epi-ramipril** under various conditions (e.g., temperature, humidity).

A Practical Path Forward

Given the lack of publicly available comparative data, your guide will be most valuable if it focuses on:

- **Defining a Protocol:** Use the established frameworks for Ramipril (EP, USP) [2] [3] to design a qualification protocol for **1-epi-ramipril**.
- **Generating Comparative Data:** Conduct side-by-side experiments to compare critical parameters of **1-epi-ramipril** against the primary Ramipril standard, focusing on:
 - Chromatographic purity (HPLC)
 - Structural confirmation (MS, NMR)
 - Stability under stress conditions (e.g., heat, humidity)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 1-epi-Ramipril | CAS 104195-90-6 [scbt.com]
2. Ramipril EP Reference Standard CAS 87333-19-5 ... [sigmaaldrich.com]
3. Ramipril USP Reference Standard CAS 87333-19-5 ... [sigmaaldrich.com]
4. Ramipril Pharmaceutical Secondary Standard; Certified ... [sigmaaldrich.com]
5. The analysis of ramipril/ramiprilat concentration in human ... [pmc.ncbi.nlm.nih.gov]
6. US20080108688A1 - Ramipril formulation [patents.google.com]

To cite this document: Smolecule. [1-epi-ramipril reference standard qualification]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b839321#1-epi-ramipril-reference-standard-qualification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com